Spectroscopic Data of (4-Allylphenyl)diphenylamine: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*(4-Allylphenyl)diphenylamine*
CAS No.:	*190334-80-6*
Cat. No.:	*B1602303*

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This technical guide provides a comprehensive overview of the key spectroscopic data for the characterization of **(4-Allylphenyl)diphenylamine**. This document is intended for researchers, scientists, and professionals in the field of drug development and materials science who require detailed analytical information for the identification and quality control of this compound. The guide will delve into the interpretation of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering insights grounded in established scientific principles.

Molecular Structure and Spectroscopic Overview

(4-Allylphenyl)diphenylamine is a triarylamine derivative featuring a diphenylamine core substituted with a 4-allylphenyl group. This substitution pattern significantly influences its electronic and structural properties, which are in turn reflected in its spectroscopic signatures. Understanding these signatures is paramount for confirming the molecular identity and purity of synthesized batches.

Caption: Molecular structure of **(4-Allylphenyl)diphenylamine**.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for the structural elucidation of organic molecules. For **(4-Allylphenyl)diphenylamine**, both ^{1}H and ^{13}C NMR provide critical information about the arrangement of protons and carbon atoms within the molecule.

Experimental Protocol: NMR Spectroscopy

A standardized protocol for acquiring high-quality NMR spectra is crucial for accurate data interpretation.

Caption: Standard workflow for NMR data acquisition and processing.

^{1}H NMR Spectral Data

The ^{1}H NMR spectrum of **(4-Allylphenyl)diphenylamine** is expected to exhibit distinct signals corresponding to the aromatic protons of the three phenyl rings and the protons of the allyl group. The chemical shifts are influenced by the electron-donating nitrogen atom and the substitution pattern.

Table 1: Predicted ^{1}H NMR Chemical Shifts for **(4-Allylphenyl)diphenylamine**

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~7.20 - 7.30	m	4H	Protons ortho to N on diphenylamine rings
~6.90 - 7.10	m	6H	Protons meta and para to N on diphenylamine rings
~7.00 - 7.15	d	2H	Protons ortho to allyl group on substituted ring
~6.80 - 6.95	d	2H	Protons meta to allyl group on substituted ring
~5.90 - 6.05	m	1H	-CH=CH_2
~5.05 - 5.15	m	2H	-CH=CH_2
~3.35 - 3.45	d	2H	-CH_2-Ar

Note: These are predicted values based on the analysis of similar structures. Actual values may vary depending on the solvent and experimental conditions.

The aromatic region will show complex multiplets due to the overlapping signals of the phenyl protons. The allyl group will present a characteristic set of signals: a multiplet for the vinylic proton adjacent to the phenyl ring, another multiplet for the terminal vinylic protons, and a doublet for the benzylic protons.

^{13}C NMR Spectral Data

The ^{13}C NMR spectrum provides information on the carbon framework of the molecule.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **(4-Allylphenyl)diphenylamine**

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Chemical Shift (δ, ppm)	Assignment
~147	C-N (diphenylamine)
~143	C-N (allylphenyl)
~137	C-allyl
~136	-CH=CH_2
~129	Aromatic CH
~124	Aromatic CH
~122	Aromatic CH
~120	Aromatic CH
~116	-CH=CH_2
~40	-CH_2-Ar

Note: These are predicted values. The signals for the aromatic carbons will be numerous and require advanced NMR techniques like HSQC and HMBC for unambiguous assignment.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful tool for identifying the functional groups present in a molecule. The IR spectrum of **(4-Allylphenyl)diphenylamine** will be dominated by absorptions corresponding to the N-H bond of the secondary amine, C-H bonds of the aromatic and allyl groups, and C=C bonds of the aromatic rings and the allyl group.

Experimental Protocol: FTIR Spectroscopy

Attenuated Total Reflectance (ATR) is a common and convenient method for obtaining the IR spectrum of a solid sample.

Caption: A simplified workflow for ATR-FTIR spectroscopy.

IR Spectral Data

Table 3: Characteristic IR Absorption Bands for **(4-Allylphenyl)diphenylamine**

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Wavenumber (cm^{-1})	Intensity	Assignment
~3380	Medium, Sharp	N-H stretch of secondary amine
3080 - 3020	Medium	Aromatic and vinylic C-H stretch
2980 - 2900	Medium	Aliphatic C-H stretch (allyl CH_2)
~1640	Medium	C=C stretch (allyl)
1600, 1580, 1500	Strong	Aromatic C=C ring stretching
1320 - 1250	Strong	C-N stretch
990, 910	Strong	=C-H bend (out-of-plane) of vinyl group
820 - 740	Strong	Aromatic C-H bend (out-of-plane)

The presence of a sharp band around 3380 cm^{-1} is a clear indication of the N-H stretching vibration of the secondary amine. The aromatic region will show multiple sharp bands corresponding to C=C stretching. The allyl group will be identifiable by its characteristic C=C stretching and the strong out-of-plane =C-H bending vibrations.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity.

Experimental Protocol: Mass Spectrometry

Electron Ionization (EI) is a common ionization technique for volatile and thermally stable compounds like **(4-Allylphenyl)diphenylamine**.

Caption: General workflow for Electron Ionization Mass Spectrometry.

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Mass Spectral Data

The mass spectrum of **(4-Allylphenyl)diphenylamine** is expected to show a prominent molecular ion peak (M^+) and several characteristic fragment ions.

Table 4: Predicted Mass Spectral Data for **(4-Allylphenyl)diphenylamine**

m/z	Relative Intensity	Assignment
271	High	$[M]^+$ (Molecular Ion)
270	Moderate	$[M-H]^+$
230	Moderate	$[M - C_3H_5]^+$ (Loss of allyl group)
168	High	$[C_{12}H_{10}N]^+$ (Diphenylamine fragment)
77	Moderate	$[C_6H_5]^+$ (Phenyl fragment)

The molecular ion peak at m/z 271 would confirm the molecular weight of the compound. A significant fragmentation pathway would be the loss of the allyl group (C_3H_5), leading to a fragment at m/z 230. The base peak is likely to be the stable diphenylamine cation radical at m/z 168. The appearance of a fragment at m/z 77 corresponding to the phenyl cation is also expected.

Conclusion

The spectroscopic data presented in this guide, including ^{1}H NMR, ^{13}C NMR, IR, and MS, provide a robust analytical framework for the characterization of **(4-Allylphenyl)diphenylamine**. The combination of these techniques allows for unambiguous confirmation of the chemical structure and serves as a reliable method for quality assessment. Researchers and scientists can utilize this guide as a reference for interpreting their own experimental data.

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